

# Technical Support Center: Safe Handling of Tetrahydrofuran (THF)

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## Compound of Interest

Compound Name: Oxolane;trideuterioborane

Cat. No.: B15088768

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling of tetrahydrofuran (THF), with a specific focus on preventing, detecting, and removing potentially explosive peroxides.

## Frequently Asked Questions (FAQs)

Q1: What is peroxide formation in THF and why is it dangerous?

A1: Tetrahydrofuran (THF) is a common solvent that can react with atmospheric oxygen, especially when exposed to light and heat, to form organic peroxides.<sup>[1]</sup> This process, known as autoxidation, occurs through a free radical chain reaction.<sup>[2][3]</sup> Over time, these peroxides can accumulate and become concentrated, particularly if the solvent is evaporated.<sup>[4]</sup> The resulting peroxide crystals are highly unstable and can be sensitive to shock, heat, or friction, posing a significant explosion hazard in the laboratory.<sup>[5][6]</sup>

Q2: How can I prevent peroxide formation in my THF?

A2: The most effective way to prevent peroxide formation is to purchase THF that contains an inhibitor, such as butylated hydroxytoluene (BHT).<sup>[7][8]</sup> BHT is a free radical scavenger that interrupts the chain reaction of peroxide formation.<sup>[2][9][10]</sup> Additionally, proper storage is crucial. Store THF in a cool, dark, and dry place in a tightly sealed, air-impermeable container to minimize exposure to oxygen and light.<sup>[4][11][12]</sup> It is also recommended to purchase THF in small quantities that will be used up quickly.<sup>[8]</sup>

Q3: What is the role of an inhibitor like BHT?

A3: Butylated hydroxytoluene (BHT) is an antioxidant added to THF to prevent peroxide formation.<sup>[5]</sup> It functions by donating a hydrogen atom to the peroxy radicals that are formed during the initial stages of autoxidation.<sup>[9][13]</sup> This action terminates the free radical chain reaction, thus inhibiting the formation of dangerous peroxides.<sup>[2][10]</sup> One molecule of BHT can quench two peroxy radicals.<sup>[2]</sup>

Q4: How often should I test my THF for peroxides?

A4: The frequency of testing depends on whether the THF is inhibited and how it is stored. For opened containers of inhibited THF, it is good practice to test for peroxides every 3 to 6 months.<sup>[8][14]</sup> Uninhibited THF should be tested much more frequently, ideally before each use, and should not be stored for long periods.<sup>[6][15]</sup> Always date THF containers upon receipt and upon opening to track their age.<sup>[11][14]</sup>

Q5: What are the signs of peroxide formation?

A5: Visual inspection of the THF container can sometimes reveal the presence of peroxides. Look for the formation of crystals, particularly around the cap and threads of the container.<sup>[5][12]</sup> A cloudy appearance or the presence of a precipitate in the liquid can also indicate peroxide contamination.<sup>[16]</sup> However, the absence of these signs does not guarantee that peroxides are not present, making chemical testing essential.<sup>[6]</sup>

## Troubleshooting Guide

Problem: My THF tested positive for peroxides. What should I do?

Solution: If your THF tests positive for peroxides, the appropriate action depends on the concentration.

- **Low Levels (< 30-100 ppm):** If the peroxide level is low, you can remove the peroxides to purify the solvent for use.<sup>[17][18]</sup> See the "Experimental Protocols" section for detailed procedures on peroxide removal using activated alumina or ferrous sulfate.
- **High Levels (> 100 ppm or visible crystals):** If the peroxide concentration is high, or if you observe any crystal formation, do NOT attempt to open or move the container.<sup>[11][12]</sup> The

peroxides may be shock-sensitive and could explode. In this situation, the container should be treated as a potential bomb. Contact your institution's Environmental Health and Safety (EHS) department immediately for assistance with safe disposal.[\[11\]](#)[\[19\]](#)

Problem: I need to use uninhibited THF for my experiment. How can I do this safely?

Solution: Using uninhibited THF requires stringent safety precautions.

- Purchase inhibitor-free THF in small quantities: Only buy what you will use in the short term.[\[6\]](#)
- Store under an inert atmosphere: To prevent contact with oxygen, store uninhibited THF under a blanket of nitrogen or argon.[\[8\]](#)[\[20\]](#)
- Test before every use: Due to the rapid rate of peroxide formation in the absence of an inhibitor, it is critical to test for peroxides before each use.[\[6\]](#)
- Do not store for extended periods: Uninhibited THF should be used as quickly as possible. If it must be stored, it should be for no longer than 24 hours.[\[15\]](#)

Problem: The BHT inhibitor in my THF interferes with my experiment.

Solution: If the BHT inhibitor is problematic for your application, you have a couple of options:

- Remove the inhibitor: BHT can be removed by passing the THF through a column of activated alumina.[\[20\]](#)[\[21\]](#) Be aware that once the inhibitor is removed, the THF will be susceptible to rapid peroxide formation and must be handled as uninhibited THF.
- Distill the THF: Distillation can also remove BHT.[\[5\]](#) However, this is a hazardous procedure if peroxides are present, as it can concentrate them in the distillation pot.[\[8\]](#)[\[19\]](#) Crucially, you must test for and remove any peroxides before distilling THF. Never distill THF to dryness.[\[8\]](#)[\[19\]](#)

## Data Presentation

Table 1: Common Inhibitors for THF and Recommended Concentrations

Inhibitor	Chemical Name	Typical Concentration
BHT	Butylated hydroxytoluene	200-400 ppm

Table 2: Peroxide Concentration Levels and Corresponding Actions

Peroxide Concentration	Hazard Level	Recommended Action
< 30 ppm	Low	Safe to use for most applications. Consider peroxide removal for sensitive experiments. <a href="#">[17]</a> <a href="#">[18]</a>
30 - 100 ppm	Moderate	Peroxide removal is required before use, especially before distillation or evaporation. <a href="#">[22]</a> <a href="#">[23]</a>
> 100 ppm	High	Do not use. Contact EHS for immediate disposal. <a href="#">[6]</a>
Visible Crystals	Extreme	Do not handle or open the container. Treat as an explosive hazard and contact EHS immediately. <a href="#">[11]</a> <a href="#">[12]</a>

## Experimental Protocols

### Protocol 1: Qualitative Test for Peroxides using Potassium Iodide

This is a simple colorimetric test to detect the presence of peroxides.

Materials:

- THF sample (1-10 mL)
- Potassium iodide (KI) solution (10%)[\[22\]](#)[\[23\]](#)
- Glacial acetic acid (optional, for a more sensitive test)[\[16\]](#)[\[24\]](#)

- Starch solution (0.5%) (optional, for enhanced color change)[[22](#)]
- Test tube or small vial

#### Procedure:

- Add 1-5 mL of the THF to be tested into a clean test tube.
- Add 1 mL of a freshly prepared 10% potassium iodide solution.[[22](#)]
- Shake the mixture for 1 minute and let it stand for 5 minutes.[[22](#)][[23](#)]
- Observe the color of the aqueous layer.
  - No color change: No significant amount of peroxides are present.
  - Yellow to brown color: Peroxides are present. The intensity of the color is proportional to the concentration of peroxides.[[16](#)][[23](#)]
- For a more sensitive test, a few drops of starch solution can be added. A blue or purple color indicates the presence of peroxides.[[22](#)]

#### Protocol 2: Peroxide Removal using Activated Alumina

This method is effective for removing low to moderate levels of peroxides.

#### Materials:

- THF containing peroxides
- Activated alumina (basic or neutral)
- Chromatography column
- Collection flask

#### Procedure:

- Set up a chromatography column packed with activated alumina. The amount of alumina will depend on the volume of THF to be purified. A general guideline is to use a column with a length at least 10 times its diameter.
- Slowly pass the THF through the column, allowing the solvent to percolate through the alumina.[\[19\]](#)[\[24\]](#)
- The activated alumina will adsorb the peroxides.[\[17\]](#)[\[18\]](#)
- Collect the purified THF in a clean, dry collection flask.
- Important: The alumina in the column will now contain concentrated peroxides and should be handled with care. Flush the column with a dilute acidic solution of ferrous sulfate to safely decompose the peroxides before disposal.[\[19\]](#)[\[24\]](#)

### Protocol 3: Peroxide Removal using Ferrous Sulfate

This method uses a reducing agent to destroy peroxides.

Materials:

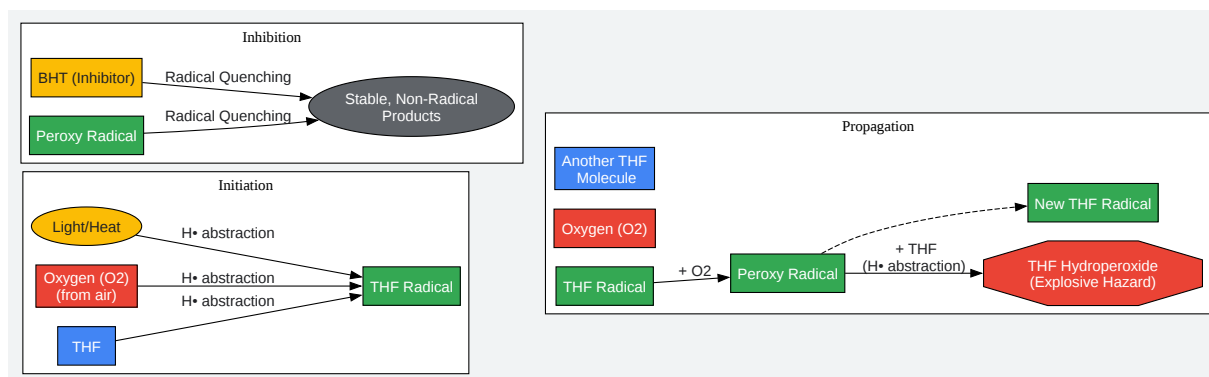
- THF containing peroxides
- Ferrous sulfate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ ) solution: Prepare a solution by dissolving 60 g of  $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$  in 100 mL of water and adding 6 mL of concentrated sulfuric acid.[\[19\]](#)[\[22\]](#)
- Separatory funnel

Procedure:

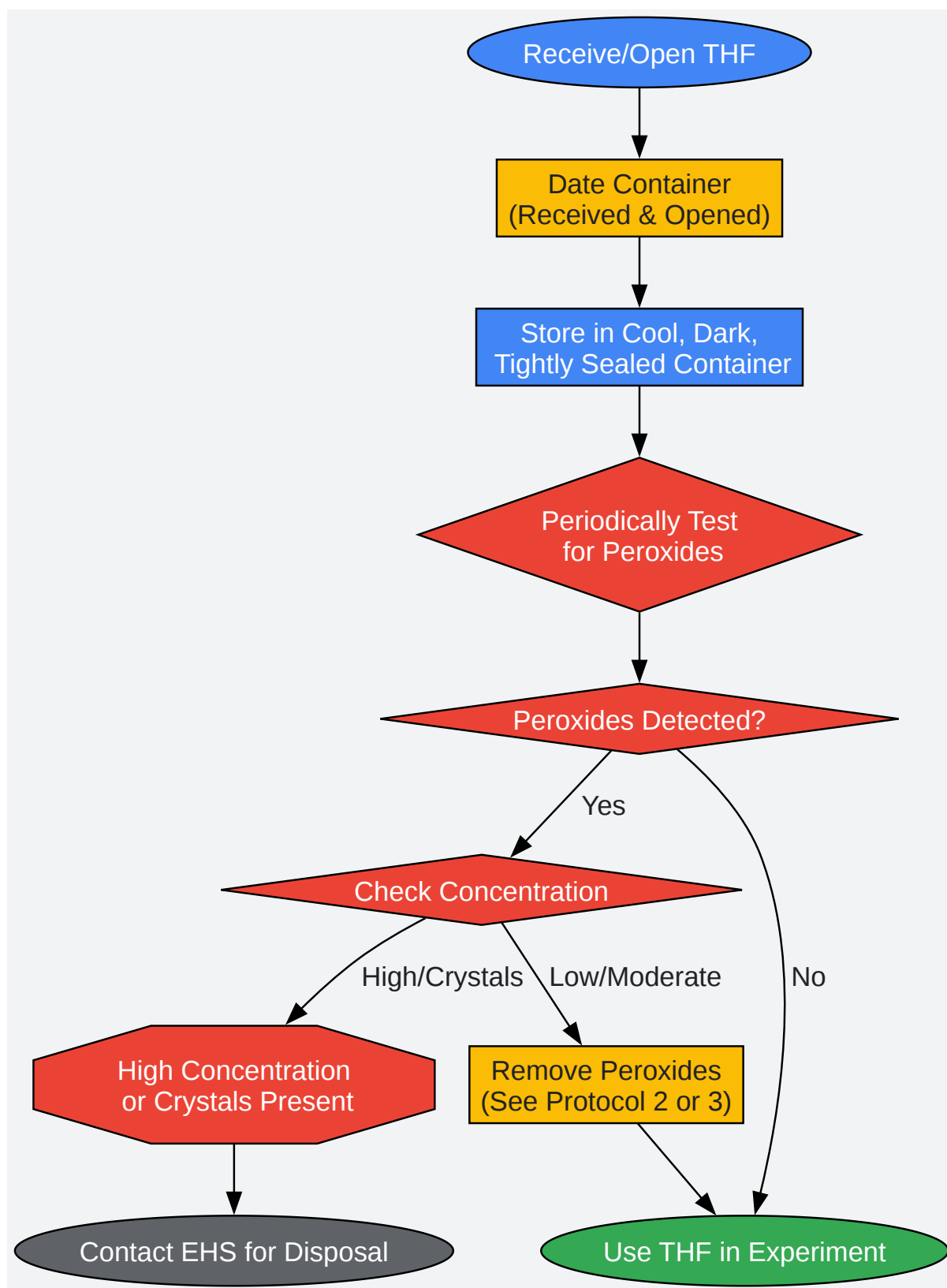
- Place the THF in a separatory funnel.
- Add the freshly prepared ferrous sulfate solution. Use approximately 10 mL of the solution for every 100 mL of THF.[\[22\]](#)
- Shake the separatory funnel vigorously for several minutes.[\[25\]](#) Be sure to vent the funnel frequently to release any pressure buildup.

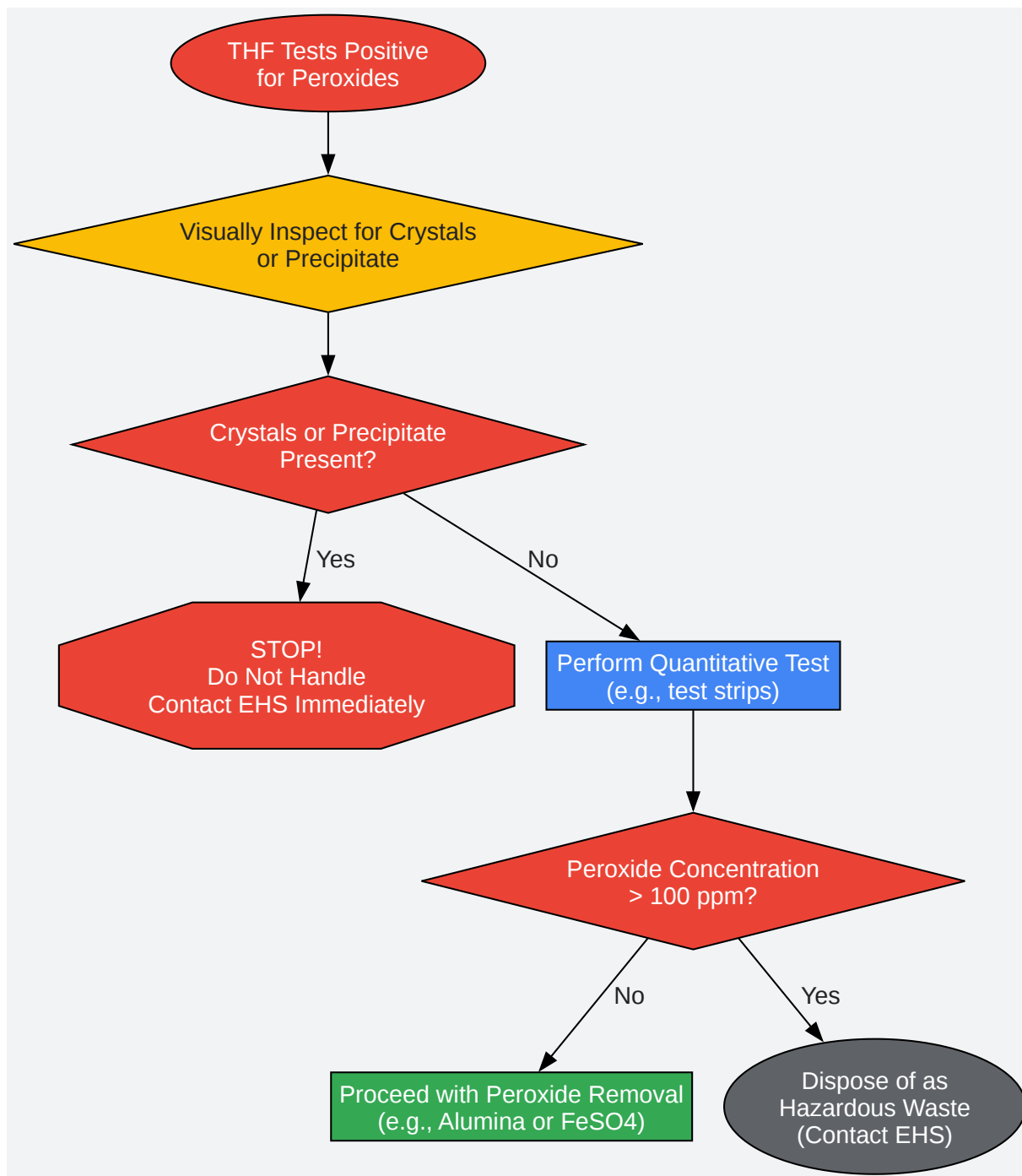
- Allow the layers to separate. The aqueous layer contains the decomposed peroxides.
- Drain the lower aqueous layer.
- Wash the THF layer with water to remove any residual acid and iron salts.
- Dry the THF over a suitable drying agent (e.g., anhydrous sodium sulfate).
- Test the purified THF to confirm the absence of peroxides before use.

## Mandatory Visualizations









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